

# Safety and handling precautions for 2-Bromo-6-methoxypyrazine

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## Compound of Interest

Compound Name: 2-Bromo-6-methoxypyrazine

Cat. No.: B1281960

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## An In-depth Technical Guide to the Safe Handling of 2-Bromo-6-methoxypyrazine

Disclaimer: A comprehensive Safety Data Sheet (SDS) with detailed toxicological data for **2-Bromo-6-methoxypyrazine** is not readily available. The following guide has been compiled using information from safety data sheets of structurally similar compounds, including other substituted pyrazines and pyridines. The recommendations provided should be considered a precautionary baseline. A thorough risk assessment should be conducted by qualified personnel before handling this chemical.

## Chemical and Physical Properties

This section outlines the known physical and chemical properties of **2-Bromo-6-methoxypyrazine**. This data is essential for understanding its behavior under various laboratory conditions.


Property	Value	Reference
CAS Number	91678-76-1	[1]
Molecular Formula	C <sub>5</sub> H <sub>5</sub> BrN <sub>2</sub> O	[1]
Molecular Weight	189.01 g/mol	[1]
Appearance	Off-white powder to low melting solid	[1]
Purity	≥ 98% (HPLC)	[1]
Storage Temperature	0 - 8 °C	[1]
Flash Point	104 °C / 219.2 °F (Data for 2-Bromo-6-methoxypyridine)	[2]
Specific Gravity	1.53 (Data for 2-Bromo-6-methoxypyridine)	[2]

## Hazard Identification and Classification

Based on data from structurally analogous compounds, **2-Bromo-6-methoxypyrazine** should be handled as a hazardous substance. The anticipated GHS classification is summarized below.

Hazard Class	Hazard Category	Hazard Statement	Basis (Structurally Similar Compounds)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	<a href="#">[2]</a>
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	<a href="#">[2]</a>
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	<a href="#">[2]</a> <a href="#">[3]</a>
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	<a href="#">[2]</a> <a href="#">[3]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	<a href="#">[2]</a> <a href="#">[3]</a>

GHS Pictogram:

 alt text

Signal Word: Warning[\[4\]](#)

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure.[\[5\]](#)

Body Part	Recommended Protection	Specifications/Standards
Eyes/Face	Tightly fitting safety goggles or a face shield. <a href="#">[6]</a> <a href="#">[7]</a>	Conforming to EU Standard EN166 or US NIOSH approved. <a href="#">[5]</a> <a href="#">[7]</a>
Hands	Chemical-resistant, impermeable gloves (e.g., Nitrile rubber, Neoprene). <a href="#">[6]</a> Gloves must be inspected prior to use. <a href="#">[7]</a>	In accordance with EU Directive 89/686/EEC and the standard EN 374. <a href="#">[7]</a>
Body	Chemical-resistant lab coat, coveralls, or apron. <a href="#">[6]</a> <a href="#">[8]</a>	Wear appropriate protective clothing to prevent skin exposure. <a href="#">[2]</a>
Respiratory	Use only in a well-ventilated area, preferably a chemical fume hood. <a href="#">[6]</a> If ventilation is inadequate, a NIOSH-approved respirator is required. <a href="#">[6]</a> <a href="#">[7]</a>	For small-scale laboratory use, a half mask with an organic vapor filter (Type A) may be suitable. <a href="#">[2]</a>

## Experimental Protocols: Safe Handling and Storage

Adherence to these protocols is vital for ensuring a safe working environment.

### Handling Procedures

- All handling of **2-Bromo-6-methoxypyrazine**, including weighing and transferring, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[6\]](#)[\[9\]](#)
- Avoid the formation of dust and aerosols.[\[4\]](#)[\[7\]](#)
- Use non-sparking tools to prevent ignition.[\[7\]](#)[\[9\]](#)
- Ground all equipment when transferring the substance to prevent static discharge.[\[9\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[9\]](#)

- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[\[4\]](#)[\[6\]](#)
- Wash hands thoroughly with soap and water after handling.[\[4\]](#)[\[6\]](#)
- Remove and wash contaminated clothing before reuse.[\[6\]](#)

## Storage Conditions

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- The recommended storage temperature is between 0 °C and 8 °C.[\[1\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[6\]](#)[\[7\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[4\]](#)[\[9\]](#)

## Emergency and First Aid Procedures

Immediate and appropriate action is crucial in case of accidental exposure.

Exposure Route	First Aid Measures
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[2] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.[2]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing.[2][7] Seek immediate medical attention.[2]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[2][10] If not breathing, give artificial respiration.[2] Do not use mouth-to-mouth resuscitation.[7] Seek immediate medical attention.[2]
Ingestion	Rinse mouth with water.[7][10] Do NOT induce vomiting.[7] Never give anything by mouth to an unconscious person.[7] Call a POISON CENTER or doctor/physician immediately.[2][7]

## Spill and Leak Procedures

- Small Spills: Absorb the spill with a non-combustible, inert material such as sand, vermiculite, or earth.[6] Collect the material into a suitable, closed container for disposal.[7][11]
- Large Spills: Evacuate non-essential personnel from the area.[6][7] Ensure adequate ventilation.[6] Prevent the spill from entering drains or waterways.[7][11] Contain and collect the material using spark-proof tools.[7]
- Wear appropriate PPE, including respiratory protection, during cleanup.[7][11]

## Disposal Considerations

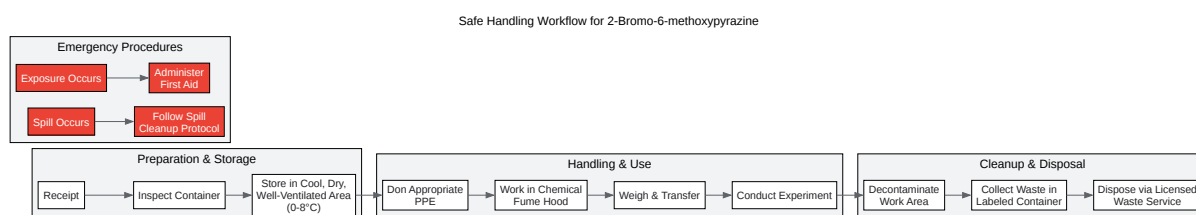
Chemical waste must be disposed of in accordance with local, regional, and national regulations.[9] Contact a licensed professional waste disposal service to dispose of this

material.[9] Contaminated packaging should be treated as hazardous waste.[5]

## Visualized Workflows and Hazard Mappings

### Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-Bromo-6-methoxypyrazine**, from receipt to disposal.

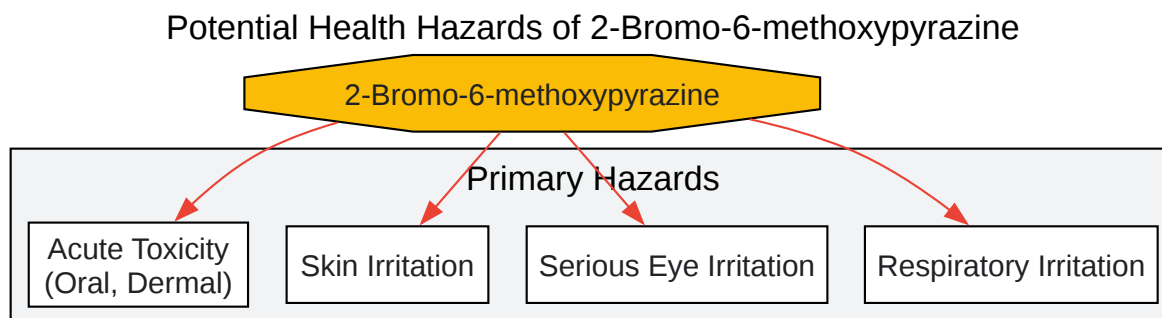


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Caption: Safe handling workflow for **2-Bromo-6-methoxypyrazine**.

## Hazard Profile

This diagram outlines the primary health hazards associated with **2-Bromo-6-methoxypyrazine** based on data from analogous compounds.



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Caption: Potential health hazards of **2-Bromo-6-methoxypyrazine**.

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